

In-Depth Technical Guide: Biotin-PEG3-aldehyde

Safety and Handling

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Compound of Interest

Compound Name: Biotin-PEG3-aldehyde

Cat. No.: B12427551

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Disclaimer: A specific, official Safety Data Sheet (SDS) for **Biotin-PEG3-aldehyde** was not located in the public domain at the time of this writing. The following guide has been compiled from publicly available product information and Safety Data Sheets for structurally related compounds, including Biotin-PEG3-Amine and Biotin-PEG3-Azide. This document is intended for informational purposes for researchers, scientists, and drug development professionals and should not be substituted for a manufacturer-provided SDS. Always consult the documentation provided by your supplier and follow established laboratory safety protocols.

Introduction

Biotin-PEG3-aldehyde is a bioconjugation reagent used in scientific research.^{[1][2]} It incorporates a biotin moiety for affinity binding to streptavidin and avidin, a hydrophilic polyethylene glycol (PEG) spacer to enhance solubility and reduce steric hindrance, and a terminal aldehyde group for covalent modification of molecules, such as the synthesis of antibody-drug conjugates (ADCs).^{[1][3][4]} The aldehyde group can react with primary amines, hydrazides, or oxyamines to form stable conjugates.

Chemical and Physical Properties

The following table summarizes the available physical and chemical properties of **Biotin-PEG3-aldehyde**. It is important to note that some suppliers list the physical form as a solid, while others describe it as a viscous oil. This discrepancy may be due to the purity or specific formulation of the product.

| Property | Value | Source |
|-----------------------------|---------------------------------|------------------------------|
| Chemical Formula | C26H38N4O7S | Conju-Probe |
| Molecular Weight | 550.67 g/mol | Conju-Probe |
| 550.7 g/mol | Creative Biolabs | |
| Physical Appearance | A solid | APExBIO |
| viscous oil | Conju-Probe | |
| White/off-white solid | Nanocs | |
| Solubility | DCM, acetonitrile, DMF and DMSO | Conju-Probe |
| Soluble in water, DMSO, DMF | Nanocs | |
| Purity | >90% | Conju-Probe |
| 95% | Creative Biolabs | |
| Storage Conditions | -20°C | APExBIO, Conju-Probe, Nanocs |

Hazard Identification and Safety Precautions

As no specific SDS for **Biotin-PEG3-aldehyde** is available, the hazard identification is based on information for similar compounds like Biotin-PEG3-Amine. For Biotin-PEG3-Amine, it is considered hazardous, causing skin and serious eye irritation, and may cause respiratory irritation.

General Safety Precautions:

- Handling: Use only in a well-ventilated area or outdoors. Avoid breathing dust. Wash hands thoroughly after handling.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.

- Skin Protection: Wear protective gloves and a lab coat.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. The recommended storage temperature is -20°C.

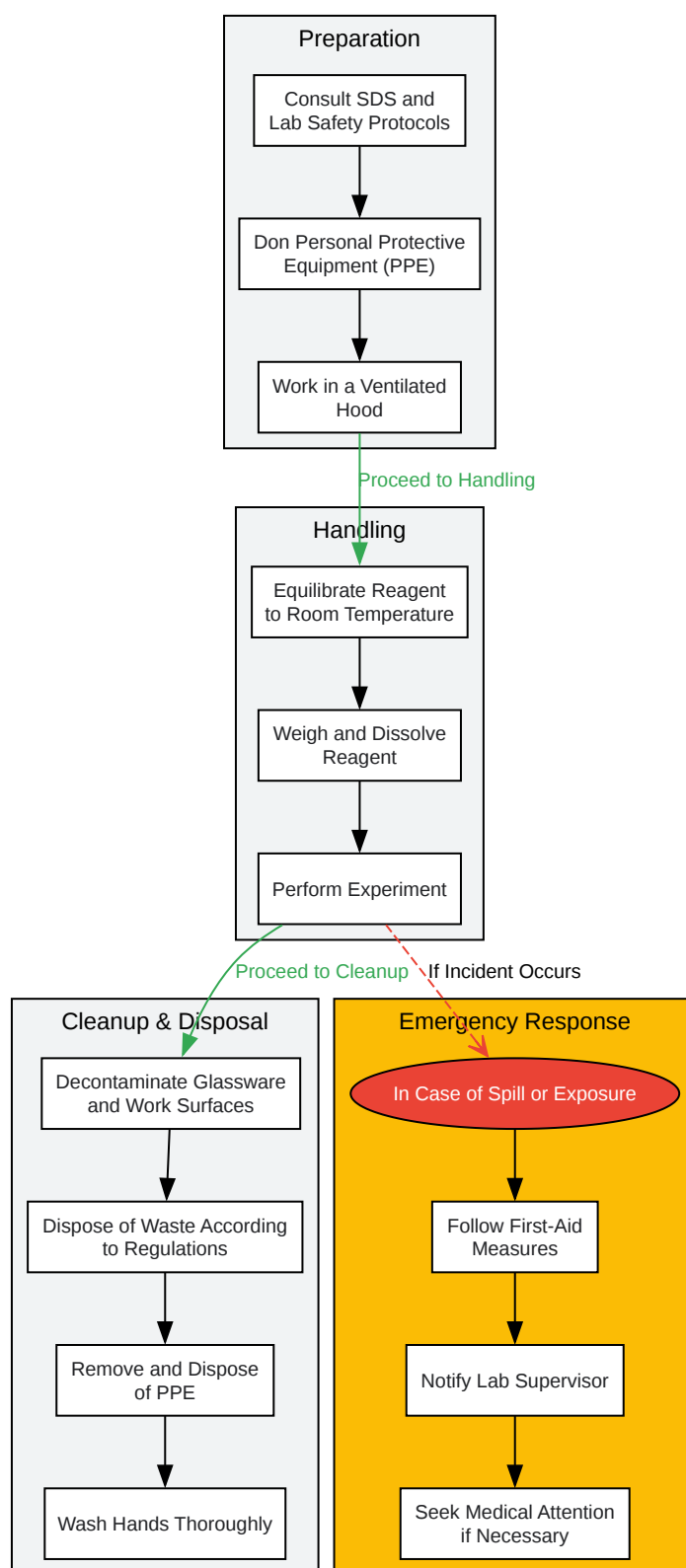
First-Aid Measures

The following first-aid measures are based on general principles for handling chemical reagents and information from the SDS of related compounds.

| Exposure Route | First-Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician. |
| Skin Contact | Immediately wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. |

Experimental Protocols and Handling Workflow

No specific experimental protocols are detailed in the available safety information. However, a general workflow for handling a chemical reagent like **Biotin-PEG3-aldehyde** can be established to ensure safety.



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Safe Handling Workflow for Chemical Reagents

Toxicological Information

No specific toxicological data for **Biotin-PEG3-aldehyde** was found. The SDS for a related compound, Biotin-PEG3-Amine, indicates that it may cause respiratory irritation and is harmful if swallowed. It also causes skin and serious eye irritation. It is crucial to handle **Biotin-PEG3-aldehyde** with care to minimize exposure until more specific toxicological data becomes available.

Stability and Reactivity

Detailed stability and reactivity data are not available for **Biotin-PEG3-aldehyde**. Generally, PEGylated compounds are relatively stable. The aldehyde functional group is reactive towards primary amines, hydrazides, and oxyamines. Avoid strong oxidizing agents.

Disposal Considerations

Dispose of waste in accordance with all local, regional, national, and international regulations. Do not let the product enter drains.

This guide provides a summary of the currently available safety and handling information for **Biotin-PEG3-aldehyde**. Researchers should always exercise caution and adhere to best laboratory practices when handling this and any other chemical reagent for which a complete SDS is not available.

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